

Petrography of Wolframite-Bearing Rocks: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Wolframite

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Abstract

This technical guide provides an in-depth examination of the petrography of **wolframite**-bearing rocks. It is designed to serve as a comprehensive resource for researchers, geoscientists, and professionals in drug development who may encounter tungsten-bearing compounds in their work. This document details the mineralogical and textural characteristics of the primary rock types hosting **wolframite**, including granites, greisens, skarns, and hydrothermal quartz veins. A significant focus is placed on the associated mineral assemblages, paragenetic sequences, and the effects of hydrothermal alteration. To facilitate comparative analysis, quantitative data on mineral compositions are summarized in structured tables. Furthermore, this guide outlines detailed experimental protocols for key petrographic techniques essential for the analysis of these complex geological materials. Visual aids, including diagrams of mineral paragenesis and analytical workflows, are provided to enhance understanding of the core concepts.

Introduction to Wolframite and Its Geological Significance

Wolframite is an iron-manganese tungstate mineral with the chemical formula $(\text{Fe,Mn})\text{WO}_4$. It represents a solid solution series between two end-members: ferberite (FeWO_4) and hübnerite (MnWO_4).^{[1][2]} Along with scheelite (CaWO_4), **wolframite** is one of the most important primary ore minerals of tungsten.^[1] Tungsten is a strategically important metal renowned for its high

melting point, density, and hardness, making it a critical component in a wide range of industrial, military, and medical applications.

The formation of **wolframite** is predominantly associated with magmatic-hydrothermal processes related to felsic intrusions, particularly highly evolved granites.[1] Consequently, **wolframite**-bearing rocks are typically found in geological settings such as granitic cupolas, pegmatites, greisens, skarns, and high-temperature hydrothermal quartz veins.[1][3] Understanding the petrography of these rocks is crucial for identifying the physiochemical conditions of tungsten mineralization, which in turn aids in mineral exploration and resource assessment.

Petrography of Major Wolframite-Bearing Rock Types

The petrographic characteristics of **wolframite**-bearing rocks vary significantly depending on their geological context. The following sections describe the key mineralogical and textural features of the most common rock types associated with **wolframite** mineralization.

Wolframite-Bearing Granites

Wolframite mineralization can be found disseminated within the apical parts of highly fractionated, peraluminous S-type or A-type granites.[4] These granites are typically leucocratic and enriched in incompatible elements such as lithium, fluorine, rubidium, tin, and tungsten.

- **Mineralogy:** The essential minerals of these granites are quartz, K-feldspar (orthoclase or microcline), plagioclase (albite-oligoclase), and micas (biotite, muscovite, or Li-micas like zinnwaldite and lepidolite).[4] Accessory minerals are numerous and can include topaz, tourmaline, fluorite, apatite, zircon, and cassiterite. **Wolframite** occurs as disseminated euhedral to subhedral crystals.
- **Texture:** These granites often exhibit a porphyritic texture, with larger phenocrysts of feldspar and quartz set in a finer-grained groundmass. Greisenization, a type of hydrothermal alteration, is common and is characterized by the replacement of feldspars and micas by an assemblage of quartz, muscovite, and topaz.[3]

Greisens

Greisens are metasomatic rocks formed by the intense hydrothermal alteration of granitic rocks by fluorine-rich fluids.[3][5] They are a significant host for both tungsten and tin mineralization.

- **Mineralogy:** Greisens are predominantly composed of quartz and mica (typically muscovite or lepidolite), with variable amounts of topaz, fluorite, and tourmaline.[5][6] **Wolframite** is a common ore mineral in greisens, often accompanied by cassiterite.[6] Sulfide minerals such as arsenopyrite, pyrite, and chalcopyrite can also be present.
- **Texture:** Greisens have a granoblastic texture, with interlocking grains of quartz and mica. The original granitic texture is often obliterated. **Wolframite** can occur as disseminated crystals, in aggregates, or within small veinlets cutting through the greisen.

Skarns

Skarns are calc-silicate rocks that form when carbonate-bearing rocks (limestone or dolostone) are intruded by a silicate magma.[7] Tungsten skarns are a major source of scheelite, but **wolframite** can also be present, particularly in the outer zones or in later-stage veins.

- **Mineralogy:** The mineralogy of tungsten skarns is complex and zoned. Prograde (high-temperature) assemblages are anhydrous and typically consist of garnet (grossular-andradite series) and pyroxene (diopside-hedenbergite series).[7] Retrograde (lower-temperature) alteration results in the formation of hydrous minerals such as epidote, vesuvianite, actinolite, and biotite. Scheelite is the dominant tungsten mineral, but **wolframite** can occur, often associated with quartz and sulfides.[7]
- **Texture:** Skarns exhibit a wide range of textures, from coarse-grained granoblastic to banded and replacement textures. Scheelite often occurs as disseminated crystals within the calc-silicate matrix or as larger aggregates.

Hydrothermal Quartz Veins

Wolframite is frequently found in high-temperature hydrothermal quartz veins, which are often spatially and genetically related to granitic intrusions.[8][9] These veins can cut through the granite itself or the surrounding country rocks.

- **Mineralogy:** The primary mineral in these veins is quartz, which can range from massive to euhedral crystals. **Wolframite** is the main ore mineral, often occurring as large, bladed

crystals.[9] Other associated minerals can include cassiterite, scheelite, molybdenite, bismuthinite, pyrite, arsenopyrite, chalcopyrite, sphalerite, and galena.[1] Gangue minerals in addition to quartz can include muscovite, fluorite, topaz, tourmaline, and carbonates.

- **Texture:** The textures of these veins are variable and can indicate the processes of their formation. Symmetrical banding of minerals on the vein walls is common. **Wolframite** crystals can be found intergrown with quartz and other minerals. Brecciation and multiple episodes of vein opening and filling are also observed.

Data Presentation: Quantitative Mineral Composition

The following tables provide representative quantitative data on the mineralogical and geochemical composition of **wolframite**-bearing rocks and **wolframite** itself.

Table 1: Representative Modal Mineralogy of **Wolframite**-Bearing Rocks (Volume %)

Mineral	Wolframite-Bearing Granite (Maoping Deposit)[4]	Wolframite-Bearing Greisen (Vykmanov Deposit)[6]	Representative Tungsten Skarn
Quartz	35 - 40%	75 - 90%	Variable
K-Feldspar	25 - 30%	-	Variable
Plagioclase	30 - 35%	-	-
Mica (Muscovite/Li-Fe Mica)	1 - 5%	1 - 5%	Variable (Biotite/Phlogopite)
Topaz	Accessory	5 - 22%	-
Wolframite	Disseminated	0.5 - 1.2%	Minor
Garnet (Grossular-Andradite)	-	-	Major Constituent
Pyroxene (Diopside-Hedenbergite)	-	-	Major Constituent
Scheelite	Accessory	-	Primary Tungsten Mineral
Other Accessory Minerals	Zircon, Monazite, Fluorite, Apatite	Clay minerals (Kaolinite)	Epidote, Vesuvianite, Sulfides

Table 2: Comparative Geochemical Composition of **Wolframite** from Different Deposit Types (wt. %)

Oxide	Greisen (Borralha, Portugal)[10]	Quartz Vein (Maoping, China)
WO ₃	~75%	74.5 - 76.5%
FeO	11.5 - 12.5%	9.5 - 14.5%
MnO	9.5 - 10.5%	8.5 - 14.0%
Nb ₂ O ₅	0.18%	0.004 - 1.16%
Ta ₂ O ₅	0.01%	0.0002 - 2.42%
SnO ₂	0.01%	0.0008 - 0.09%

Experimental Protocols

The following sections provide detailed methodologies for the key petrographic techniques used in the study of **wolframite**-bearing rocks.

Thin Section Petrography

Objective: To prepare a rock sample for microscopic examination in transmitted and reflected light.

Protocol:

- **Sample Selection and Cutting:** Select a representative, fresh (unweathered) rock sample. Using a diamond-bladed rock saw, cut a slab approximately 1-2 cm thick. From this slab, cut a smaller chip that will fit onto a standard petrographic glass slide (typically 27x46 mm).
- **Lapping and Polishing (One Side):** Lap one surface of the rock chip on a flat rotating lap with progressively finer abrasive grits (e.g., 240, 400, 600 silicon carbide grit) to create a perfectly flat and smooth surface. A final polish with alumina or diamond paste may be necessary for reflected light microscopy.
- **Mounting:** Clean the polished surface and a frosted glass slide thoroughly. Apply a thin, even layer of epoxy or Canada balsam to the frosted side of the slide. Carefully place the polished surface of the rock chip onto the adhesive, ensuring no air bubbles are trapped. Cure the

adhesive according to the manufacturer's instructions, often involving gentle heating on a hot plate.

- **Trimming:** Once the adhesive is fully cured, use a cut-off saw to trim the excess rock material from the slide, leaving a slice approximately 0.5-1 mm thick.
- **Grinding to Final Thickness:** Carefully grind the remaining rock slice on a rotating lap with fine abrasive grits. Continuously monitor the thickness of the section using a petrographic microscope. The standard thickness for most minerals to be transparent is 30 micrometers. This is determined by observing the interference colors of known minerals like quartz.
- **Cover Slipping:** Once the desired thickness is achieved, clean the thin section thoroughly. Apply a drop of mounting medium (e.g., Canada balsam) to the section and carefully place a thin glass coverslip over it, avoiding air bubbles. Allow the mounting medium to cure completely.

Electron Probe Microanalysis (EPMA)

Objective: To obtain quantitative chemical analyses of individual mineral grains.

Protocol:

- **Sample Preparation:** Use a polished thin section or a polished grain mount. The surface must be perfectly flat and free of scratches. The sample must be conductive; therefore, a thin layer of carbon (typically 20-30 nm) is deposited on the surface using a carbon coater.
- **Instrument Setup and Calibration:**
 - Insert the sample into the EPMA chamber and evacuate to a high vacuum.
 - Turn on the electron gun (typically a tungsten filament) and set the desired accelerating voltage (e.g., 15-20 kV) and beam current (e.g., 10-20 nA).
 - Focus the electron beam to a fine spot (typically 1-5 micrometers).
 - Calibrate the wavelength-dispersive spectrometers (WDS) for the elements of interest using well-characterized standards (e.g., pure metals, simple oxides, or mineral standards).

- Data Acquisition:
 - Navigate to the mineral grain of interest using the integrated optical microscope and/or scanning electron microscope (SEM) imaging capabilities (back-scattered electron imaging is particularly useful for identifying different phases).
 - Select an analysis point on the grain, avoiding cracks, inclusions, or grain boundaries.
 - Initiate the analysis. The instrument will measure the characteristic X-ray intensities for each element at the analysis point and on the standards.
 - Measure background X-ray intensities on either side of each elemental peak to correct for the continuum radiation.
- Data Correction and Quantification: The raw X-ray intensities are corrected for matrix effects (atomic number, absorption, and fluorescence - ZAF correction) to yield quantitative elemental concentrations, typically reported as weight percent of the oxides.

X-ray Diffraction (XRD)

Objective: To identify the crystalline phases present in a bulk rock sample.

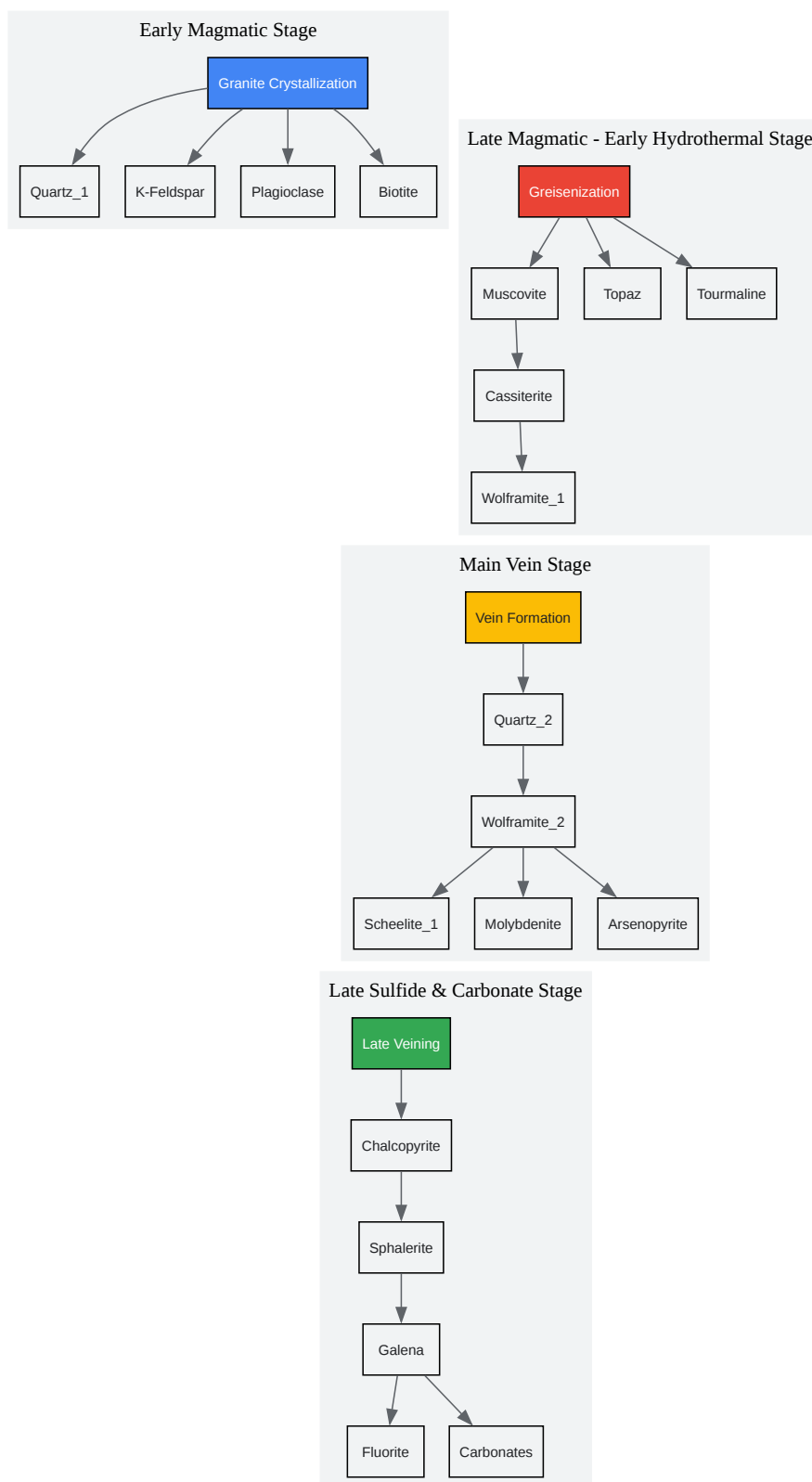
Protocol:

- Sample Preparation:
 - Crush and grind a representative sample of the rock to a very fine powder (typically <10 micrometers) using a mortar and pestle or a micronizing mill. This ensures that the crystallites are randomly oriented.
 - Mount the powder in a sample holder. This can be done by back-loading the powder into a cavity mount or by spreading it as a thin layer on a zero-background sample holder (e.g., a single crystal of silicon).
- Instrument Setup:
 - Place the sample holder in the diffractometer.

- Set the X-ray tube to the desired power (voltage and current). Copper is a common X-ray source (CuK α radiation).
- Define the angular range for the scan (e.g., 5 to 70° 2 θ), the step size, and the counting time per step.
- Data Collection: Initiate the scan. The instrument will rotate the sample and the detector, measuring the intensity of the diffracted X-rays at each angle.
- Phase Identification:
 - The output is a diffractogram, which is a plot of X-ray intensity versus the diffraction angle (2 θ).
 - The positions (d-spacings, calculated using Bragg's Law) and relative intensities of the diffraction peaks are characteristic of the crystalline phases present.
 - Use search-match software to compare the experimental diffractogram to a database of known mineral patterns (e.g., the Powder Diffraction File from the ICDD) to identify the constituent minerals.

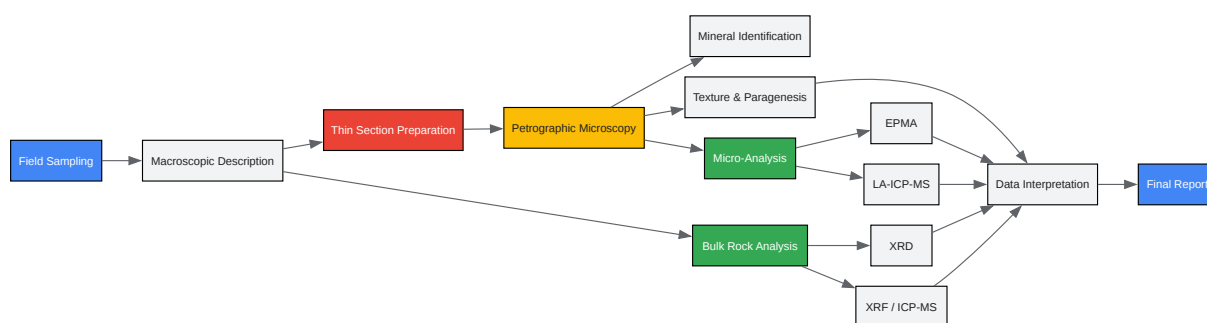
Mandatory Visualizations

The following diagrams, generated using the DOT language, illustrate key concepts and workflows relevant to the petrography of **wolframite**-bearing rocks.



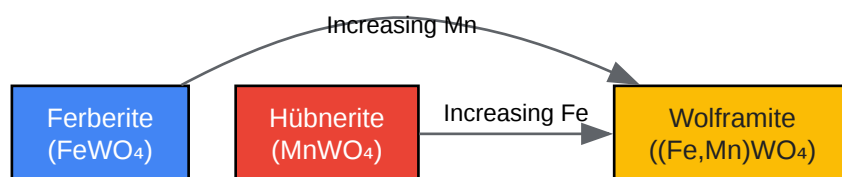
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Caption: Paragenetic sequence of a typical granite-related **wolframite** deposit.



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Caption: Experimental workflow for the petrographic analysis of **wolframite**-bearing rocks.



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Caption: Solid solution series of the **wolframite** group minerals.

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- To cite this document: BenchChem. [Petrography of Wolframite-Bearing Rocks: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b13744602#petrography-of-wolframite-bearing-rocks]

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